

# An In-Depth Technical Guide to Diisopropyldimethoxysilane: Structure, Properties, and Applications

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## Compound of Interest

Compound Name: *Diisopropyldimethoxysilane*

Cat. No.: *B091332*

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**Abstract:** **Diisopropyldimethoxysilane** (DIPDMS) is an organosilane compound of significant interest to material scientists, chemical engineers, and organic chemists. Characterized by a central silicon atom bonded to two bulky isopropyl groups and two reactive methoxy groups, its unique structure dictates its utility in a range of applications, from a crucial donor compound in Ziegler-Natta catalysis to a versatile agent for creating hydrophobic surface modifications. This guide provides a comprehensive overview of its molecular structure, physicochemical properties, reactivity, and primary industrial and research applications, offering a technical resource for professionals in chemical synthesis and materials development.

## Molecular Identity and Physicochemical Properties

The fundamental characteristics of a chemical compound are defined by its structure and resulting physical properties. Understanding these aspects is critical for its effective and safe application in any experimental or industrial process.

**Diisopropyldimethoxysilane** is a tetra-substituted silane. Its structure features a central silicon (Si) atom covalently bonded to two isopropyl ( $-\text{CH}(\text{CH}_3)_2$ ) groups and two methoxy ( $-\text{OCH}_3$ ) groups.<sup>[1]</sup> This specific arrangement of bulky, sterically hindering isopropyl groups alongside hydrolytically sensitive methoxy groups is key to its controlled reactivity.<sup>[1]</sup>

The standard nomenclature and identifiers for this compound are:

- Chemical Name: **Diisopropyldimethoxysilane**[\[2\]](#)
- Synonyms: dimethoxybis(1-methylethyl)-Silane, Diisopropyl DiMethoxy Silane (DIPMS)[\[2\]](#)[\[3\]](#)
- CAS Number: 18230-61-0[\[4\]](#)
- Molecular Formula:  $C_8H_{20}O_2Si$ [\[4\]](#)

The molecular weight is calculated from its empirical formula,  $C_8H_{20}O_2Si$ .[\[4\]](#) Based on the atomic masses of its constituent elements (Carbon: ~12.011 u, Hydrogen: ~1.008 u, Oxygen: ~15.999 u, Silicon: ~28.085 u), the molecular weight is 176.33 g/mol .[\[1\]](#)[\[4\]](#)

Caption: Molecular connectivity of **Diisopropyldimethoxysilane**.

DIPDMS is a clear, colorless liquid with a faint odor.[\[2\]](#) Its physical properties are essential for process design, safety protocols, and predicting its behavior in various chemical environments.

Property	Value	Source(s)
Molecular Weight	176.33 g/mol	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Appearance	Colorless Liquid	<a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	159-164 °C at 1013 hPa	<a href="#">[1]</a> <a href="#">[4]</a>
Melting Point	< -72 °C	<a href="#">[4]</a> <a href="#">[6]</a>
Density	0.88 g/cm <sup>3</sup> at 20 °C	<a href="#">[4]</a>
Flash Point	37-44 °C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Vapor Pressure	2.14 hPa at 20 °C	<a href="#">[4]</a>
Autoignition Temp.	240 °C	<a href="#">[4]</a>
Refractive Index	~1.40 - 1.42	<a href="#">[1]</a> <a href="#">[2]</a>

## Reactivity and Synthesis

The utility of DIPDMS is rooted in its bifunctional nature. The methoxy groups provide a reactive site for hydrolysis and condensation, while the isopropyl groups impart steric bulk and

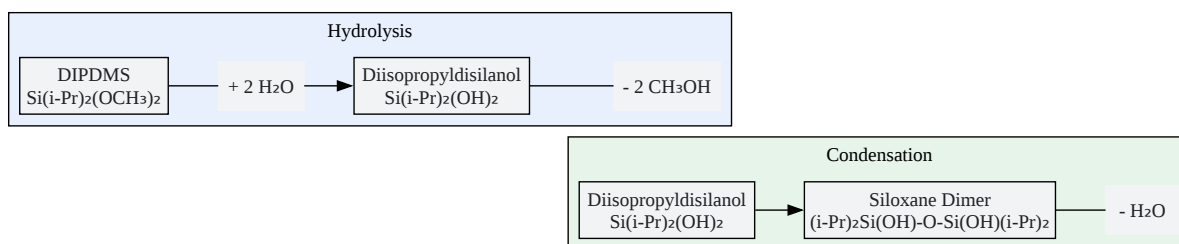
hydrophobicity.

A key chemical feature of **diisopropyldimethoxysilane** is its sensitivity to hydrolysis.<sup>[1]</sup> In the presence of water, the two methoxy groups react to form silanol (Si-OH) groups, releasing methanol as a byproduct.<sup>[1]</sup> This reaction is the foundational step for many of its applications. The steric hindrance provided by the large isopropyl groups slows the rate of this hydrolysis compared to less substituted silanes, allowing for more controlled reactions.<sup>[1]</sup>

The newly formed silanol groups are highly reactive and can undergo condensation with other silanol groups to form stable siloxane (Si-O-Si) bonds, creating dimers, oligomers, or extended polymer networks.

#### Generalized Hydrolysis Protocol:

- **Inert Atmosphere:** Charge a reaction vessel with an appropriate anhydrous solvent (e.g., toluene, THF) under an inert atmosphere (e.g., nitrogen, argon).
- **Silane Addition:** Add the desired amount of **diisopropyldimethoxysilane** to the solvent with stirring.
- **Water Addition:** Slowly add a stoichiometric or catalytic amount of water, often mixed with a mutual solvent like isopropanol to ensure miscibility. The reaction is exothermic and may require cooling.
- **Catalyst (Optional):** An acid or base catalyst can be used to control the rate of hydrolysis and condensation.
- **Reaction Monitoring:** Monitor the reaction progress by tracking the disappearance of the Si-OCH<sub>3</sub> signal via IR spectroscopy or the evolution of methanol via gas chromatography.
- **Workup:** Once the desired degree of condensation is achieved, the reaction is quenched, and the product is isolated.



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Caption: Reaction pathway for the hydrolysis and condensation of DIPDMS.

## Applications in Research and Industry

The unique structural characteristics of DIPDMS make it a valuable component in several advanced industrial processes.

One of the most significant applications of DIPDMS is as an external electron donor in Ziegler-Natta catalyst systems for polypropylene polymerization.<sup>[1][7]</sup> In this role, it selectively deactivates non-stereospecific sites on the catalyst surface.<sup>[1]</sup> This moderation of the catalyst's activity and selectivity is crucial for controlling the polymer's structure, leading to a significant increase in the isotactic index of the resulting polypropylene.<sup>[7][8]</sup> Highly isotactic polypropylene possesses a regular, crystalline structure, which imparts superior mechanical properties such as increased stiffness, strength, and heat resistance.<sup>[1]</sup> The use of DIPDMS allows manufacturers to produce high-performance polymers suitable for demanding applications in the automotive, medical device, and packaging industries.<sup>[1][7]</sup>

DIPDMS is highly effective for rendering surfaces water-repellent.<sup>[1]</sup> The reactive methoxy groups can form strong covalent bonds with hydroxyl ( $-\text{OH}$ ) groups present on the surface of substrates like glass, ceramics, and metal oxides.<sup>[1]</sup> Following this reaction, the non-polar, bulky isopropyl groups orient outwards, creating a low-energy, hydrophobic surface.<sup>[1]</sup> This "lotus effect" causes water to bead up and roll off, which not only keeps the material dry but also helps keep it clean.<sup>[1]</sup> This makes it a valuable agent for protective coatings.

In the sealants and adhesives industry, DIPDMS serves as a crosslinking agent.<sup>[1]</sup> Its controlled hydrolysis is utilized in the curing of room-temperature vulcanized (RTV) silicone sealants.<sup>[1]</sup> The formation of a stable siloxane network provides durability, while the isopropyl groups contribute to the flexibility and hydrophobicity of the final cured product.<sup>[1]</sup> Furthermore, its bifunctional nature is leveraged in the synthesis of specialized silicone polymers where precise control over hydrolysis and condensation can produce materials with unique, well-defined structures for advanced applications.<sup>[1]</sup>

## Safety and Handling

**Diisopropyldimethoxysilane** is a flammable liquid and vapor and causes skin and serious eye irritation.<sup>[4][9]</sup> It is crucial to handle this chemical with appropriate personal protective equipment (PPE) and engineering controls.

- **Personal Protective Equipment:** Wear safety goggles with side-shields, chemical-resistant gloves (e.g., neoprene or nitrile rubber), and fire/flame resistant clothing.<sup>[10][11]</sup>
- **Handling:** Use in a well-ventilated area, preferably under a chemical fume hood.<sup>[12]</sup> Keep away from heat, sparks, open flames, and other ignition sources.<sup>[10]</sup> Ground and bond containers and receiving equipment to prevent static discharge.<sup>[9]</sup> Use only non-sparking tools.<sup>[9]</sup>
- **Storage:** Store in a cool, dry, well-ventilated place in a tightly closed container.<sup>[2][10]</sup> Keep away from moisture, as it reacts with water.<sup>[9]</sup>
- **First Aid:** In case of contact with skin, wash with plenty of soap and water.<sup>[9]</sup> If in eyes, rinse cautiously with water for several minutes.<sup>[9]</sup> If inhaled, move the person to fresh air.<sup>[9]</sup> Seek medical attention if irritation persists.<sup>[9]</sup> Note that on contact with water, this compound liberates methanol, which has chronic effects on the central nervous system.<sup>[9]</sup>

## Conclusion

**Diisopropyldimethoxysilane** is a strategically important organosilane whose value is derived directly from its molecular architecture. The combination of steric bulk from its isopropyl groups and controlled reactivity from its methoxy groups provides a unique tool for chemists and material scientists. Its critical role in producing high-performance polypropylene, its effectiveness in creating durable hydrophobic surfaces, and its utility in silicone chemistry

underscore its importance in modern industrial and research settings. Proper understanding of its properties and adherence to strict safety protocols are paramount for harnessing its full potential.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to Diisopropyldimethoxysilane: Structure, Properties, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b091332#diisopropyldimethoxysilane-molecular-structure-and-weight\]](https://www.benchchem.com/product/b091332#diisopropyldimethoxysilane-molecular-structure-and-weight)

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